Introduction: Navigating the Safety Profile of a Novel Research Compound

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Compound of Interest		
Compound Name:	*3,5,6,7-tetrahydro-s-indacen-1(2H)-one*	
CAS No.:	*14927-64-1*	
Cat. No.:	*B2554813*	*Get Quote*

For researchers and scientists in the field of drug development, the exploration of novel chemical entities is a daily necessity. **3,5,6,7-tetrahydro-s-indacen-1(2H)-one** (CAS No. 14927-64-1) represents one such compound, a valuable building block in medicinal chemistry, particularly in the synthesis of derivatives with potential therapeutic applications, such as the inhibition of the NLRP3 inflammasome.[1][2] The journey from benchtop synthesis to potential therapeutic agent is paved with critical safety considerations.

This guide provides a comprehensive overview of the known safety data for **3,5,6,7-tetrahydro-s-indacen-1(2H)-one**. It is important to note that, as a compound primarily supplied for early discovery research, a complete, formally ratified Safety Data Sheet (SDS) is not always publicly available.[3] Therefore, this document synthesizes information from chemical suppliers, related compounds, and established laboratory safety principles to provide a robust framework for its safe handling, storage, and use. The responsibility to confirm the identity and purity of this compound rests with the end-user.

Chemical and Physical Properties

A foundational understanding of a compound's physical properties is paramount for its appropriate handling and storage. The known properties of **3,5,6,7-tetrahydro-s-indacen-1(2H)-one** are summarized below.

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Property	Value	Source(s)
CAS Number	14927-64-1	[3]
Molecular Formula	$C_{12}H_{12}O$	[3]
Molecular Weight	172.23 g/mol	[3]
Appearance	Brown to white solid	
Melting Point	72-75 °C	
Purity	Typically ≥95% - 97%	[4]
Synonyms	3,5,6,7-Tetrahydro-2H-s-indacen-1-one, 2,3,6,7-Tetrahydro-s-indacen-1(5H)-one	[3][4]

Hazard Identification and Risk Assessment

Based on available supplier information, **3,5,6,7-tetrahydro-s-indacen-1(2H)-one** is classified with a "Warning" signal word and is associated with several hazard statements.[5] Understanding these hazards is the first step in mitigating risk within a laboratory setting.

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Hazard Statement	GHS Pictogram	Description and Implications for Researchers
H302: Harmful if swallowed	Exclamation Mark	Accidental ingestion could lead to adverse health effects. This underscores the critical importance of prohibiting eating, drinking, and smoking in the laboratory and practicing diligent personal hygiene, such as hand washing after handling.
H315: Causes skin irritation	Exclamation Mark	Direct contact with the skin may cause redness, itching, or inflammation. This necessitates the use of appropriate chemical-resistant gloves and a lab coat to prevent skin exposure. A structurally related compound was also identified as a skin irritant in in vitro studies.[6]
H319: Causes serious eye irritation	Exclamation Mark	Exposure to the eyes can cause significant irritation, potentially leading to damage. The use of safety glasses or goggles is mandatory when handling this compound.
H335: May cause respiratory irritation	Exclamation Mark	Inhalation of the dust or powder can irritate the respiratory tract. All handling of the solid form should be conducted in a well-ventilated area, preferably within a certified chemical fume hood,

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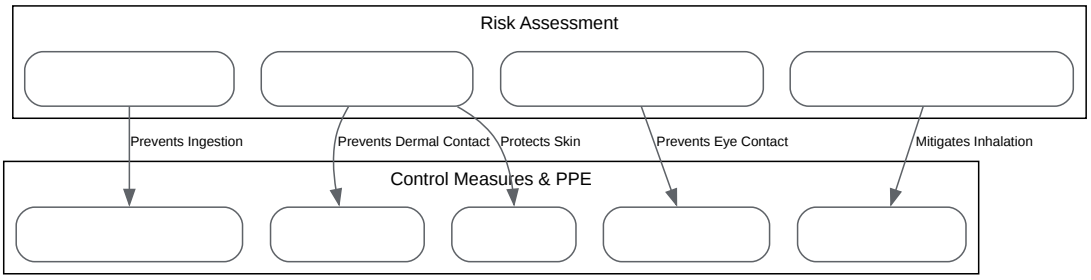
	to minimize the risk of inhalation.

Logical Workflow for Hazard Assessment and PPE Selection

The following diagram outlines the logical workflow from hazard identification to the selection of appropriate Personal Protective Equipment (PPE). This systematic approach ensures that all identified risks are addressed through proper safety controls.

Figure 1: Hazard Identification and PPE Workflow



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Caption: Figure 1: Hazard Identification and PPE Workflow.

Protocols for Safe Handling and Storage

Adherence to rigorous handling and storage protocols is essential for ensuring both user safety and the chemical integrity of the compound.

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Engineering and Administrative Controls

- Ventilation: Always handle the solid form of **3,5,6,7-tetrahydro-s-indacen-1(2H)-one** inside a certified chemical fume hood to control exposure to dust.[7]
- Designated Area: Establish a designated area for handling this compound to prevent cross-contamination of other laboratory surfaces.
- Hygiene: Prohibit eating, drinking, or applying cosmetics in the handling area. Wash hands thoroughly with soap and water after handling is complete.[8]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles that conform to EN166 (EU) or OSHA's 29 CFR 1910.133 standards.
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves. Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: A standard laboratory coat should be worn at all times. Ensure it is fully buttoned to provide maximum coverage.

Storage Protocol

Proper storage is crucial for maintaining the compound's stability and preventing accidental exposure.

- Temperature: Store the compound in a tightly sealed container in a refrigerator at a temperature between 2-8 °C.[4] This controlled temperature minimizes the potential for degradation.
- Environment: The storage location should be dry and well-ventilated. The compound should be stored away from incompatible materials, such as strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard pictograms.

Workflow for Safe Handling and Storage

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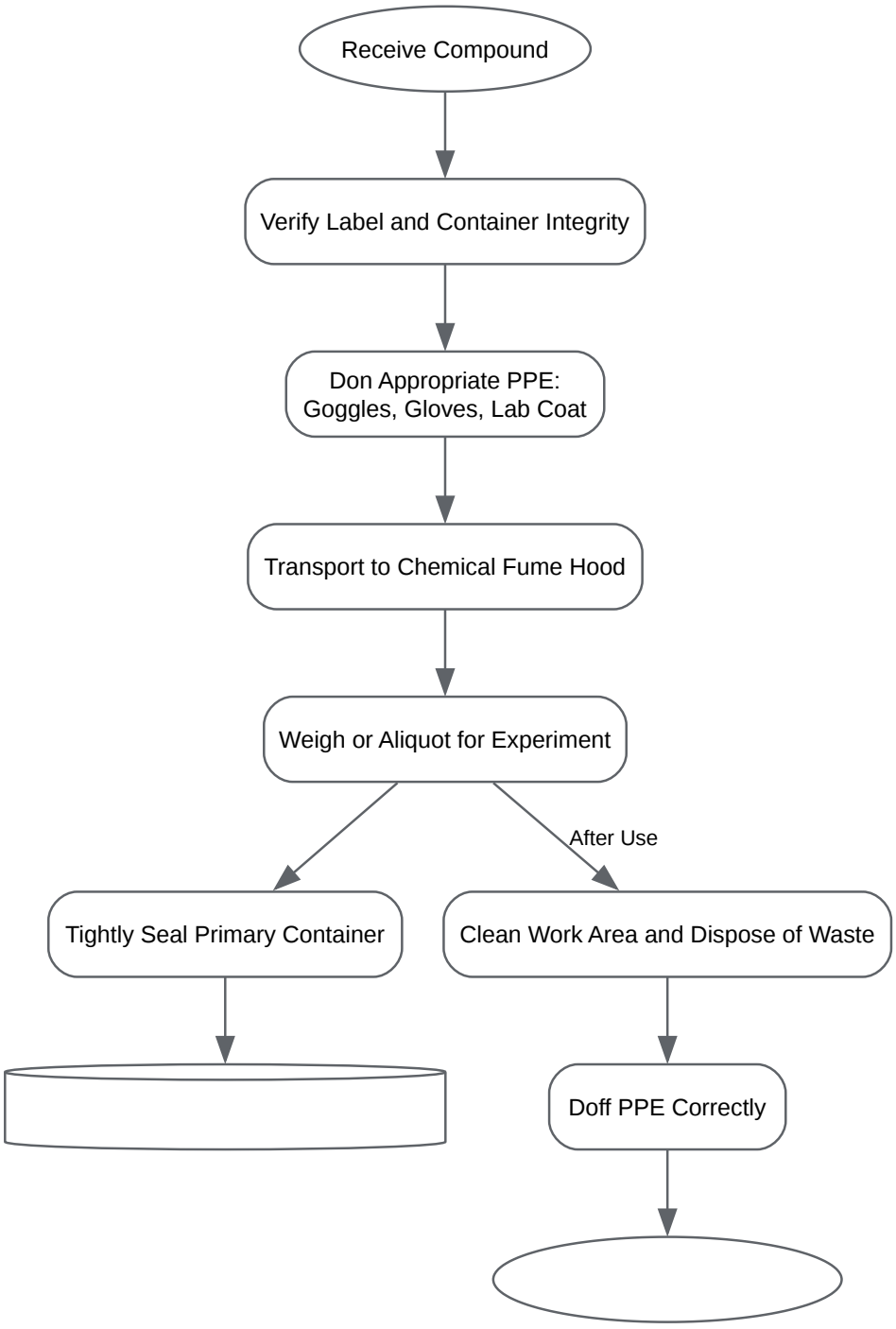
This diagram illustrates the key decision points and actions for the proper handling and storage of **3,5,6,7-tetrahydro-s-indacen-1(2H)-one** in a research environment.

Figure 2: Safe Handling and Storage Workflow



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Caption: Figure 2: Safe Handling and Storage Workflow.

Emergency and First-Aid Procedures

In the event of an accidental exposure, immediate and appropriate action is critical.

- Inhalation: If dust is inhaled, move the affected person to fresh air immediately. If breathing is difficult or symptoms persist, seek medical attention.[7]
- Skin Contact: Remove contaminated clothing and flush the affected skin area with copious amounts of water for at least 15 minutes. If irritation develops or persists, seek medical attention.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink plenty of water. Call a poison control center or seek medical attention immediately.[8]

Spill and Disposal Considerations

- Spill Cleanup: For a small spill of the solid material, carefully sweep or scoop it up, avoiding the generation of dust. Place the material into a sealed, labeled container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.[7]
- Waste Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. This compound should be treated as hazardous chemical waste.

Representative Experimental Protocol: Preparation of a Stock Solution

This protocol provides a practical example of how to apply the safety principles outlined above in a common laboratory task.

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- Preparation and PPE: Before starting, ensure a chemical fume hood is certified and functioning correctly. Don all required PPE (safety goggles, nitrile gloves, lab coat).
- Tare Weighing Vessel: Place a clean, dry vial on an analytical balance within the fume hood and tare the balance.
- Weighing the Compound: Using a clean spatula, carefully transfer the desired amount of **3,5,6,7-tetrahydro-s-indacen-1(2H)-one** solid into the tared vial. Record the exact mass. Handle the compound gently to minimize dust formation.
- Solvent Addition: Based on the desired concentration, calculate the required volume of a suitable solvent (e.g., DMSO, which is common for initial in vitro screening of such compounds). Using a calibrated pipette, add the solvent to the vial containing the compound.
- Dissolution: Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Labeling and Storage: Clearly label the vial with the compound name, concentration, solvent, and date of preparation. Store the stock solution at an appropriate temperature (typically -20°C or -80°C for long-term stability) to maintain its integrity for future experiments.
- Cleanup: Dispose of any contaminated materials (e.g., weighing paper, pipette tips) in the designated hazardous waste container. Clean the spatula and work area thoroughly.
- Final Steps: Doff PPE and wash hands thoroughly before leaving the laboratory.

Conclusion

3,5,6,7-tetrahydro-s-indacen-1(2H)-one is a compound of significant interest to the research and drug development community. While a comprehensive, standardized SDS is not readily available, the information aggregated from suppliers provides a clear set of hazards. By adhering to the principles of risk assessment, utilizing appropriate engineering controls and PPE, and following rigorous handling and storage protocols, researchers can safely work with this compound. The ultimate responsibility for safety lies with the individual researcher and their institution, grounded in a thorough understanding of the potential hazards and a commitment to best laboratory practices.

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